

C.I. Direct Violet 9: A Comprehensive Technical Guide to its Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Direct Violet 9

Cat. No.: B12382472

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

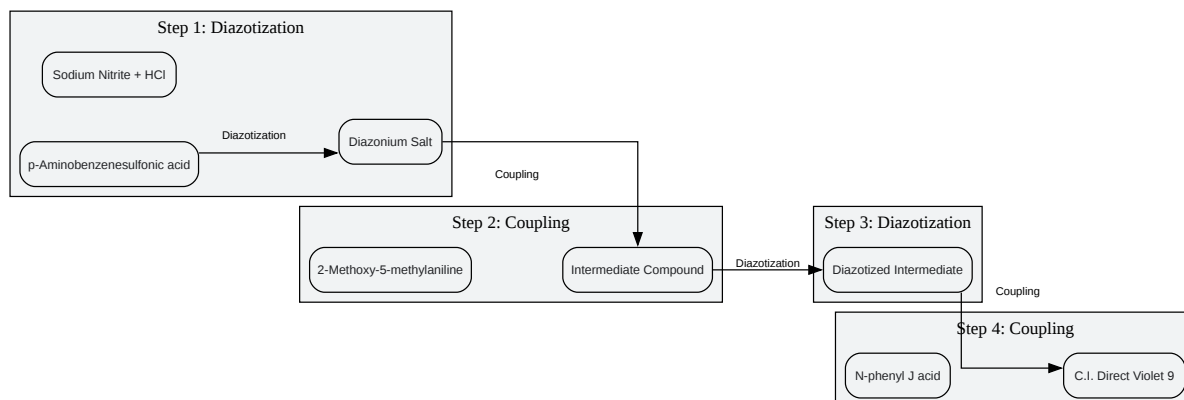
C.I. Direct Violet 9, also known by its Colour Index Number 27885 and CAS number 6227-14-1, is a diazo dye.^[1] This class of dyes is characterized by the presence of one or more azo groups (-N=N-) which are responsible for their color. Direct dyes, including Direct Violet 9, are so-named for their ability to be applied directly to cellulosic fibers like cotton and paper from an aqueous solution. This technical guide provides an in-depth overview of the known chemical properties of **C.I. Direct Violet 9**, compiled from various scientific and technical sources.

Chemical Identity and Structure

C.I. Direct Violet 9 is a complex organic molecule. Its chemical structure and identity are summarized in the table below.

Property	Value
CI Name	C.I. Direct Violet 9
CI Number	27885
CAS Number	6227-14-1
Chemical Class	Diazo
Molecular Formula	C ₃₀ H ₂₃ N ₅ Na ₂ O ₈ S ₂
Molecular Weight	691.64 g/mol
Appearance	Violet Powder

Below is a diagram illustrating the chemical synthesis pathway of **C.I. Direct Violet 9**.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **C.I. Direct Violet 9**.

Physicochemical Properties

The physicochemical properties of **C.I. Direct Violet 9** determine its behavior in various applications.

Solubility

C.I. Direct Violet 9 exhibits the following solubility characteristics:

- Water: Soluble, forming a reddish-purple solution.[\[2\]](#)
- Ethanol: Slightly soluble.
- Ethylene Glycol Ether: Soluble.[\[2\]](#)
- Other Organic Solvents: Insoluble.

Behavior in Acidic and Basic Solutions

The color of **C.I. Direct Violet 9** is sensitive to pH changes.

- Concentrated Hydrochloric Acid: Addition to an aqueous solution results in the formation of a purple precipitate.[\[2\]](#)
- Concentrated Sodium Hydroxide: Addition to an aqueous solution also leads to the formation of a purple precipitate.[\[2\]](#)
- Concentrated Sulfuric Acid: The dye dissolves to form a blue-green solution, and upon dilution, a purple precipitate is formed.
- Concentrated Nitric Acid: The dye forms a reddish-brown solution.

Specific pKa values for **C.I. Direct Violet 9** are not readily available in the surveyed literature.

Spectroscopic Properties

Detailed UV-Visible absorption and emission spectra for **C.I. Direct Violet 9** are not widely reported in the public domain. For diazo dyes, the characteristic absorption in the visible region is due to $\pi \rightarrow \pi^*$ electronic transitions within the conjugated system of aromatic rings and azo groups.

Thermal Properties

Quantitative data from thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) for **C.I. Direct Violet 9** is not available in the reviewed literature. Generally, azo dyes may decompose upon heating, releasing nitrogen gas and other decomposition products.

Fastness Properties

The fastness of a dye refers to its resistance to fading or color change under various conditions.

Property	ISO Rating
Light Fastness	1-2
Washing Fastness	1-2

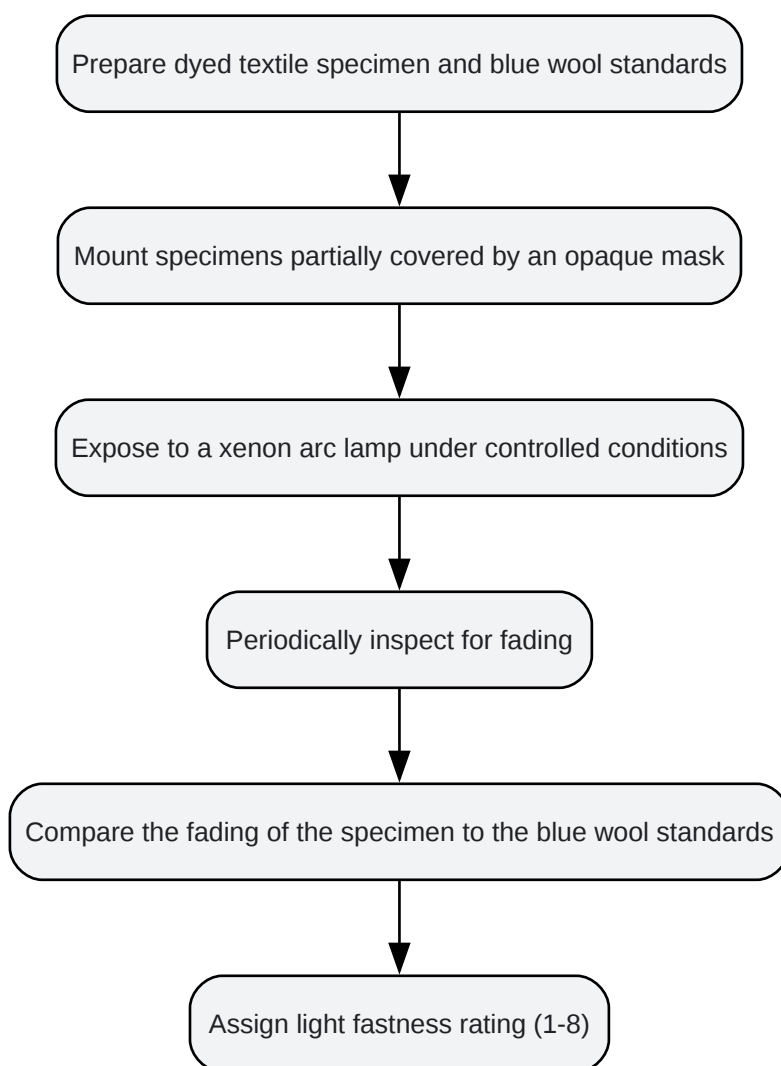
The low ratings indicate poor resistance to fading upon exposure to light and washing.

Experimental Protocols

The following are generalized experimental protocols for determining the light and wash fastness of direct dyes like **C.I. Direct Violet 9**, based on standard textile testing methods.

Light Fastness Testing (Based on ISO 105-B02)

This test determines the resistance of the color to fading when exposed to an artificial light source that mimics natural daylight.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for light fastness testing.

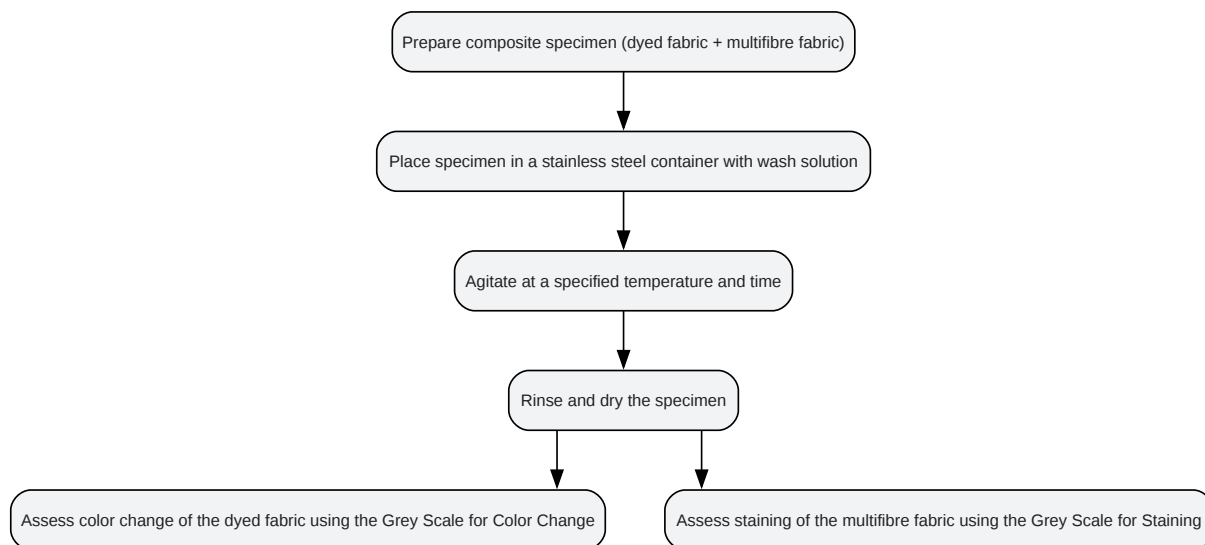
Methodology:

- **Specimen Preparation:** A sample of the material dyed with **C.I. Direct Violet 9** is prepared. A set of standardized blue wool fabrics with known lightfastness ratings (1 to 8) are used as controls.
- **Mounting:** The test specimen and the blue wool standards are mounted in a sample holder, with a portion of each covered by an opaque mask.

- **Exposure:** The mounted samples are placed in a lightfastness tester equipped with a xenon arc lamp. The exposure conditions (temperature, humidity, and irradiance) are controlled according to the ISO 105-B02 standard.
- **Evaluation:** The samples are exposed for a specified period or until a certain degree of fading is observed on one of the blue wool standards. The fading of the exposed portion of the test specimen is then compared to the fading of the blue wool standards.
- **Rating:** The light fastness rating is assigned based on which blue wool standard shows a similar degree of color change to the test specimen. A rating of 1 indicates very poor lightfastness, while a rating of 8 indicates excellent lightfastness.

Wash Fastness Testing (Based on ISO 105-C06)

This test assesses the resistance of the color to domestic or commercial laundering.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for wash fastness testing.

Methodology:

- **Specimen Preparation:** A specimen of the fabric dyed with **C.I. Direct Violet 9** is stitched together with a standard multifibre adjacent fabric containing strips of different common fibers (e.g., cotton, wool, polyester, nylon, acrylic, acetate).
- **Washing:** The composite specimen is placed in a stainless steel container with a specified volume of a standard soap solution and stainless steel balls to provide mechanical action. The container is then agitated in a laundering machine at a specific temperature and for a set duration as per the ISO 105-C06 standard.
- **Rinsing and Drying:** After the washing cycle, the composite specimen is removed, rinsed with water, and dried under specified conditions.
- **Evaluation:** The change in color of the original dyed specimen is assessed by comparing it to an untreated sample using the "Grey Scale for Assessing Change in Colour." The degree of staining on each strip of the multifibre adjacent fabric is evaluated using the "Grey Scale for Assessing Staining." Both scales range from 1 (severe change/staining) to 5 (no change/staining).

Toxicological Information

Detailed toxicological data such as LD50 (median lethal dose) for **C.I. Direct Violet 9** is not consistently reported in publicly accessible safety data sheets. As with many industrial dyes, it is recommended to handle **C.I. Direct Violet 9** with appropriate personal protective equipment to avoid inhalation, ingestion, and skin contact. Some safety data sheets indicate that the substance may be harmful if swallowed and may cause skin and eye irritation.

Conclusion

C.I. Direct Violet 9 is a diazo dye with well-defined solubility and qualitative pH-dependent color characteristics. Its utility in applications requiring high fastness to light and washing is limited due to its poor performance in these areas. While its fundamental chemical identity is established, a comprehensive understanding of its spectroscopic, thermal, and quantitative toxicological properties requires further investigation, as this data is not readily available in the

public domain. The provided experimental protocols offer a framework for the standardized evaluation of its fastness properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Application of Differential Scanning Calorimetry (DSC) and Modulated Differential Scanning Calorimetry (MDSC) in Food and Drug Industries | MDPI [mdpi.com]
- 2. Direct Violet 9 CAS#: 6227-14-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [C.I. Direct Violet 9: A Comprehensive Technical Guide to its Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382472#what-are-the-chemical-properties-of-c-i-direct-violet-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com